

# Application Notes and Protocols: TCO-PEG3-CH2-aldehyde and Hydrazone Ligation

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## Compound of Interest

Compound Name: TCO-PEG3-CH2-aldehyde

Cat. No.: B8115892

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These application notes provide a comprehensive overview and detailed protocols for the use of **TCO-PEG3-CH2-aldehyde** in hydrazone ligation reactions. This heterobifunctional linker is a valuable tool in bioconjugation and drug development, enabling the chemoselective coupling of molecules.

## Introduction

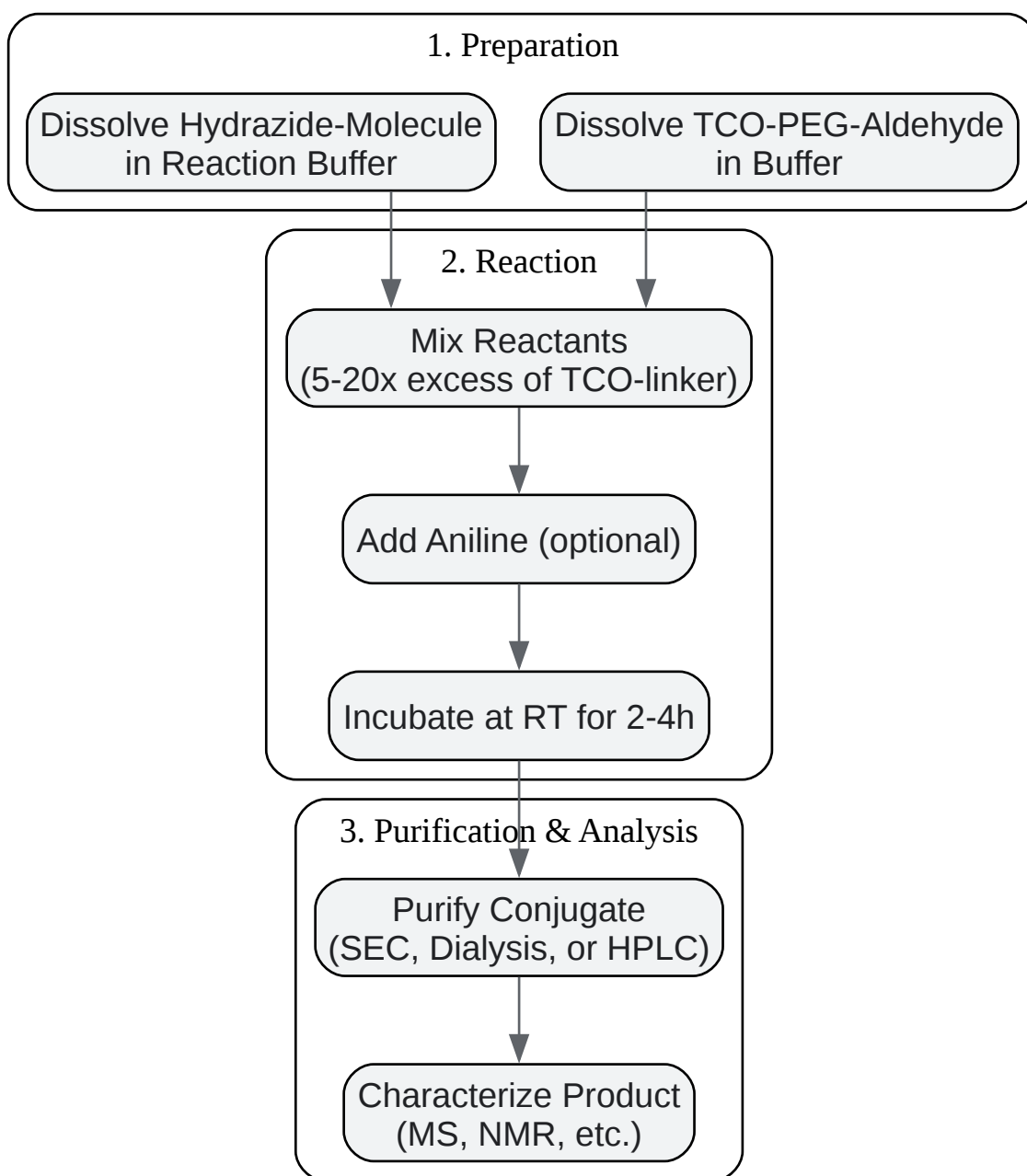
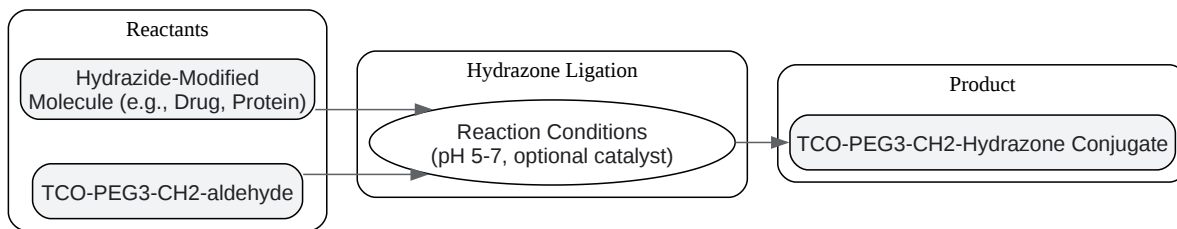
**TCO-PEG3-CH2-aldehyde** is a versatile linker molecule featuring a trans-cyclooctene (TCO) group and an aldehyde moiety, separated by a three-unit polyethylene glycol (PEG) spacer. The TCO group participates in rapid and bioorthogonal inverse-electron-demand Diels-Alder (iEDDA) cycloaddition reactions with tetrazine-functionalized molecules. The aldehyde group, on the other hand, reacts with hydrazide-containing molecules to form a stable hydrazone bond. The PEG spacer enhances aqueous solubility and reduces steric hindrance during conjugation.

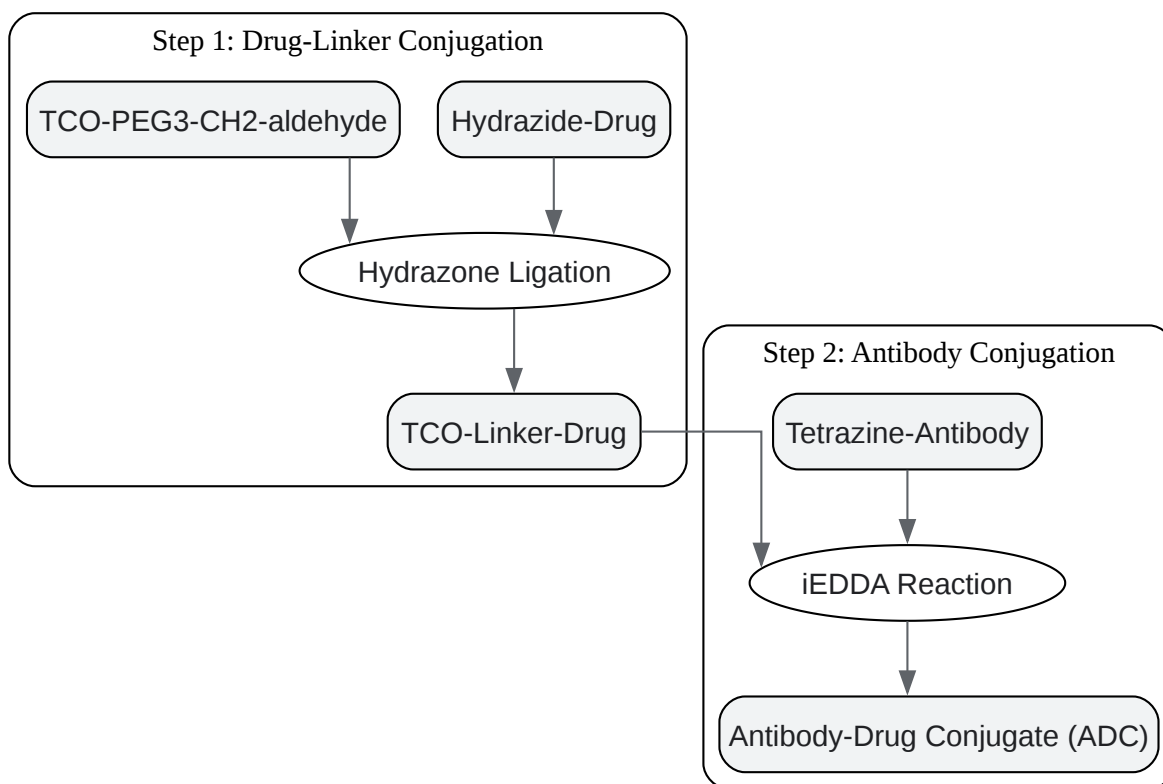
Hydrazone ligation is a well-established bioconjugation technique that relies on the reaction between an aldehyde or ketone and a hydrazide to form a C=N-N bond. This reaction is particularly useful in drug delivery and bioconjugation due to the pH-sensitive nature of the

resulting hydrazone bond, which can be engineered to be stable at physiological pH and labile under the acidic conditions found in endosomes and lysosomes.

## Reaction Mechanism and Workflow

The reaction between **TCO-PEG3-CH2-aldehyde** and a hydrazide-modified molecule proceeds through a nucleophilic addition of the hydrazide to the aldehyde, followed by dehydration to form the hydrazone. This process can be accelerated by acid catalysis.





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